

Comparative Guide: Structural Elucidation of N-Aryl Pyrrolidin-3-ol Derivatives

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Compound of Interest

Compound Name: (3R)-1-(4-nitrophenyl)pyrrolidin-3-ol

CAS No.: 181959-79-5

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Executive Summary

Objective: To objectively compare the efficacy of Single-Crystal X-ray Diffraction (SC-XRD) against Nuclear Magnetic Resonance (NMR) spectroscopy for the structural and stereochemical assignment of N-aryl pyrrolidin-3-ol derivatives.

Verdict: While NMR remains the workhorse for routine purity and connectivity analysis in solution, SC-XRD is the superior "product" for absolute configuration determination of N-aryl pyrrolidin-3-ols. The pyrrolidine ring's propensity for conformational flux (envelope vs. half-chair) in solution limits the precision of NMR-based conformational analysis. SC-XRD provides a definitive snapshot of the ring puckering, intermolecular hydrogen bonding networks, and absolute stereochemistry (e.g., 3S vs 3R) without the need for chiral derivatization.

Technical Deep Dive: The N-Aryl Pyrrolidin-3-ol Scaffold

The N-aryl pyrrolidin-3-ol moiety is a privileged scaffold in medicinal chemistry, serving as a core structure for various GPCR ligands, kinase inhibitors, and chiral auxiliaries. The biological activity of these molecules is strictly governed by two factors:

- **Absolute Configuration:** The chirality at the C3 position (hydroxyl bearing carbon).
- **Ring Conformation:** The specific "pucker" of the 5-membered nitrogenous ring, which dictates the vector of the hydroxyl group and the N-aryl substituent.

The Challenge of Conformational Flexibility

In solution, the pyrrolidine ring undergoes rapid pseudorotation between envelope (E) and half-chair (T) conformations. This averaging effect renders solution-state NMR (NOESY/ROESY) data ambiguous for defining the precise geometry required for structure-based drug design (SBDD). X-ray crystallography "freezes" the molecule in its lowest-energy solid-state conformation, providing high-resolution coordinates for docking studies.

Comparative Analysis: SC-XRD vs. NMR & Chiroptical Methods

The following table contrasts the performance of X-ray crystallography against alternative structural determination methods for this specific chemical series.

Table 1: Performance Comparison for Structural Elucidation

Feature	X-Ray Crystallography (SC-XRD)	NMR Spectroscopy (1H/13C + NOE)	Chiroptical (CD/ORD)
Primary Output	3D Atomic Coordinates (Å precision)	Connectivity & Solution Dynamics	Electronic transitions / Chirality
Stereochemistry	Absolute (Anomalous Dispersion)	Relative (requires derivatization*)	Absolute (requires theoretical calc.)
Conformation	Precise Pucker (Envelope/Half-Chair)	Time-Averaged Ensemble	Qualitative
Sample State	Single Crystal (Solid)	Solution (CDCl ₃ , DMSO-d ₆)	Solution
Sample Req.	0.1–0.5 mm Crystal	1–10 mg dissolved	< 1 mg dissolved
Limitation	Crystal growth bottleneck	Cannot distinguish enantiomers alone	Low structural resolution

*Note: NMR requires Mosher's acid derivatization to determine absolute configuration, adding synthetic steps and potential for racemization.

Crystallographic Data Analysis[1][2][3][4][5][6]

The following data illustrates the structural insights gained from SC-XRD of representative N-aryl pyrrolidin-3-ol derivatives.

Crystal Packing and Hydrogen Bonding

N-aryl pyrrolidin-3-ols typically crystallize in centrosymmetric space groups (e.g., $P2_1/c$) or, if enantiopure, in chiral space groups (e.g., $P2_1$). The crystal lattice is stabilized by strong intermolecular hydrogen bonds, typically $O-H\cdots N$ or $O-H\cdots O$, forming infinite chains.

Representative Data: Substituted N-Aryl Pyrrolidine

Data derived from structural analysis of 4-(4-methoxyphenyl)-substituted pyrrolidine derivatives [Source 1, 4].

Parameter	Value / Observation	Significance
Crystal System	Monoclinic	Common for organic small molecules.
Space Group	P2 ₁ /c (Racemic) or P2 ₁ (Chiral)	P2 ₁ confirms enantiopurity if Flack parameter is ~0.
Ring Conformation	Envelope (E)	The N-atom often acts as the "flap" of the envelope.[1]
Puckering Parameters	Q(2) $\approx$ 0.35 Å, ϕ (2) $\approx$ 187°	Quantifies the deviation from planarity.
Dihedral Angle	~70–80° (Phenyl vs. Pyrrolidine)	Indicates the twist of the N-aryl group relative to the ring.
H-Bonding	Intermolecular O—H[2]...N (2.8 Å)	Critical for solid-state stability and solubility prediction.

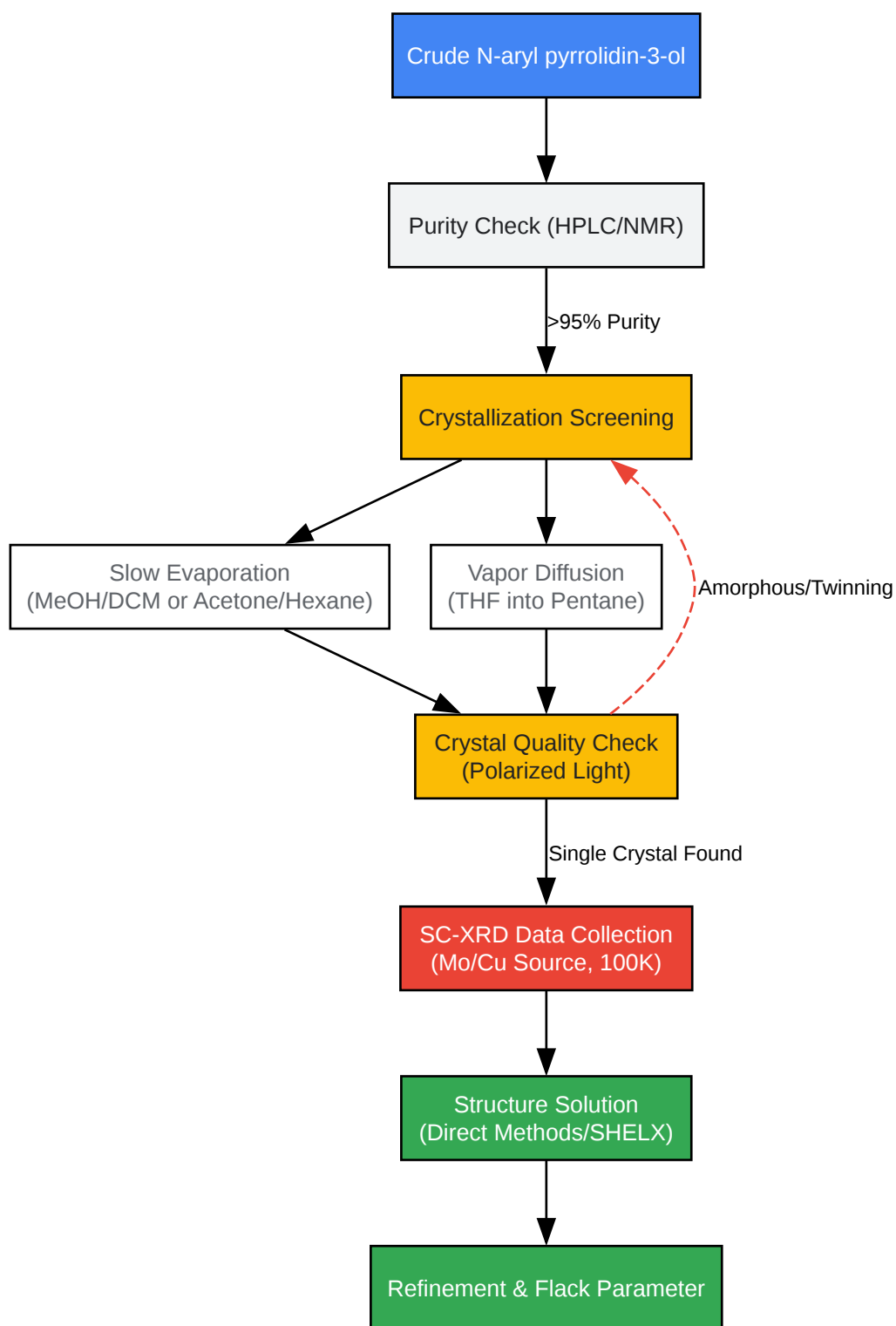
Structural Insight: The "Envelope" Conformation

X-ray data consistently reveals that the pyrrolidine ring in these derivatives adopts an envelope conformation. For N-substituted derivatives, the Nitrogen atom or the C4 carbon is typically the atom deviating from the mean plane (the "flap"). This specific geometry places the C3-hydroxyl group in a pseudo-equatorial or pseudo-axial orientation, which is a critical determinant for binding affinity in protein pockets.

Experimental Protocols

Workflow Visualization

The following diagram outlines the decision-making process and workflow for structurally characterizing N-aryl pyrrolidin-3-ols.



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Caption: Workflow for isolating single crystals and determining the absolute structure of N-aryl pyrrolidin-3-ol derivatives.

Detailed Methodology

A. Crystallization Protocol (Self-Validating System)

To ensure high-quality crystals suitable for X-ray diffraction, a multi-method approach is recommended.

- Slow Evaporation (Primary Method):
 - Dissolve 10–15 mg of the pure N-aryl pyrrolidin-3-ol derivative in 1.0 mL of Methanol (MeOH) or Dichloromethane (DCM).
 - Filter the solution through a 0.45 μm PTFE syringe filter into a clean 4 mL vial (removes dust nucleation sites).
 - Cover the vial with parafilm and poke 3–4 small holes.
 - Allow to stand at room temperature (20–25°C) for 2–5 days.
 - Validation: Inspect under a microscope. Crystals should be transparent with defined edges, not opaque aggregates.

B. Data Collection & Refinement[3][4]

- Mounting: Select a crystal with dimensions approx. 0.2 $\times$ 0.2 $\times$ 0.2 mm. Mount on a glass fiber or MiTeGen loop using cryo-oil.
- Collection: Collect data at 100 K (using a nitrogen stream) to reduce thermal motion and improve resolution. Use Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$) for general organic molecules; use Cu K α if the absolute configuration of a light-atom structure is difficult to resolve (stronger anomalous signal).
- Refinement: Solve the structure using Direct Methods (e.g., SHELXT) and refine using Full-Matrix Least-Squares on F^2 (SHELXL).
 - Critical Check: For chiral molecules, check the Flack Parameter. A value of ~ 0.0 (with small standard deviation, e.g., 0.05) confirms the correct absolute stereochemistry. A value of 1.0 indicates the inverted structure.

References

- Synthesis and X-ray crystal structure of [4-(4-Methoxyphenyl)-1-methyl-3-nitropyrrolidin-3-yl]methanol. Source: National Institutes of Health (PMC) [[Link](#)]
- Crystal structure of 1-{4-hydroxy-3-[(pyrrolidin-1-yl)methyl]phenyl}ethanone. Source: National Institutes of Health (PMC) [[Link](#)]
- Determination of Absolute Configuration Using Single Crystal X-Ray Diffraction. Source: Springer Protocols / Nature [[Link](#)]
- Comparison crystal structure conformations of two structurally related biphenyl analogues. Source: National Institutes of Health (PMC) [[Link](#)]
- PubChem Compound Summary for (3S)-1-Phenylpyrrolidin-3-ol. Source: PubChem [[Link](#)]

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Sources

- 1. Crystal structure of 1-{4-hydroxy-3-[(pyrrolidin-1-yl)methyl]phenyl}-3-phenylprop-2-en-1-one - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. 1-(4-Chlorophenyl)-1H-pyrazol-3-ol - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [4-(4-Methoxyphenyl)-1-methyl-3-nitropyrrolidin-3-yl]methanol - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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